

3-Hydroxy-2-nitropyridine: A Technical Guide to Safety, Handling, and Toxicity

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Compound of Interest

Compound Name: 3-Hydroxy-2-nitropyridine

Cat. No.: B127853

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and does not constitute a replacement for a formal Safety Data Sheet (SDS). Always consult the official SDS from the supplier before handling this chemical.

Introduction

3-Hydroxy-2-nitropyridine is a heterocyclic organic compound with the chemical formula $C_5H_4N_2O_3$. It is a derivative of pyridine and is of interest in pharmaceutical and chemical research as a potential intermediate in the synthesis of more complex molecules.^{[1][2]} This guide provides a comprehensive overview of the available safety, handling, and toxicity information for **3-Hydroxy-2-nitropyridine**, with a focus on presenting data in a clear and accessible format for laboratory and research professionals.


Hazard Identification and Classification

3-Hydroxy-2-nitropyridine is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to irritation of the skin, eyes, and respiratory system.^{[1][3][4][5][6]}

Table 1: GHS Hazard Classification^{[1][4][6]}

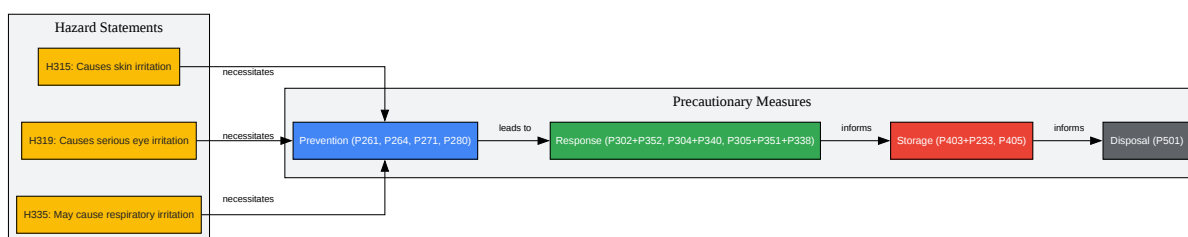
Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure	3	H335: May cause respiratory irritation

GHS Pictogram:

 alt text

Signal Word: Warning^[1]^[3]^[6]

The following diagram illustrates the logical relationship between the hazard classifications and the necessary precautionary measures.



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Caption: GHS Hazard and Precautionary Relationship.

Toxicological Information

Detailed toxicological studies on **3-Hydroxy-2-nitropyridine** are limited. Most available safety data sheets indicate that the toxicological properties of this substance have not been fully investigated.^[7]

Acute Toxicity: There is a lack of comprehensive acute toxicity data from oral, dermal, or inhalation studies in the publicly available literature. One source cites an intravenous LD50 in mice.

Table 2: Acute Toxicity Data

Route	Species	Value	Reference
Intravenous	Mouse	LD50: 180 mg/kg	^[8]

Chronic Toxicity and Other Health Effects: Information regarding chronic toxicity, carcinogenicity, mutagenicity, and reproductive toxicity is not available.

Note on Toxicity Assessment: Due to the limited specific toxicity data for **3-Hydroxy-2-nitropyridine**, a thorough risk assessment should be conducted before use. The general irritant properties and the single available acute toxicity value suggest that exposure should be minimized.

Handling and Storage

Proper handling and storage procedures are crucial to minimize the risk of exposure and ensure the stability of the compound.

4.1. Safe Handling Procedures:

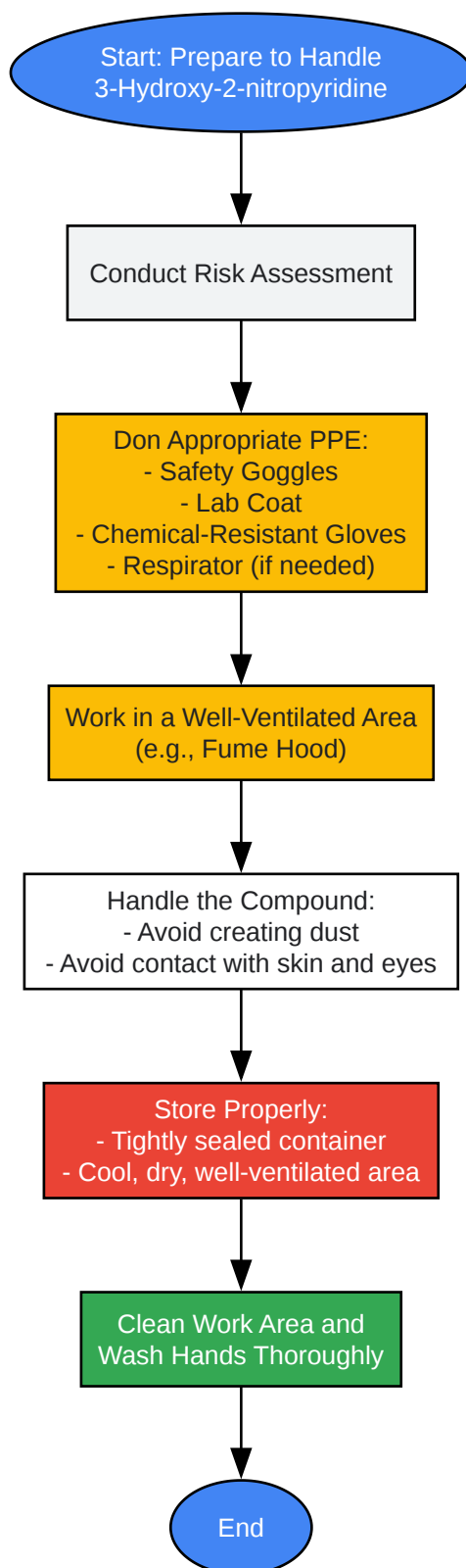
- **Ventilation:** Handle in a well-ventilated area, preferably in a chemical fume hood.^{[1][5][7]}
- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.^{[1][6][7]} For operations that may generate dust, a NIOSH-approved respirator is recommended.^{[6][7]}

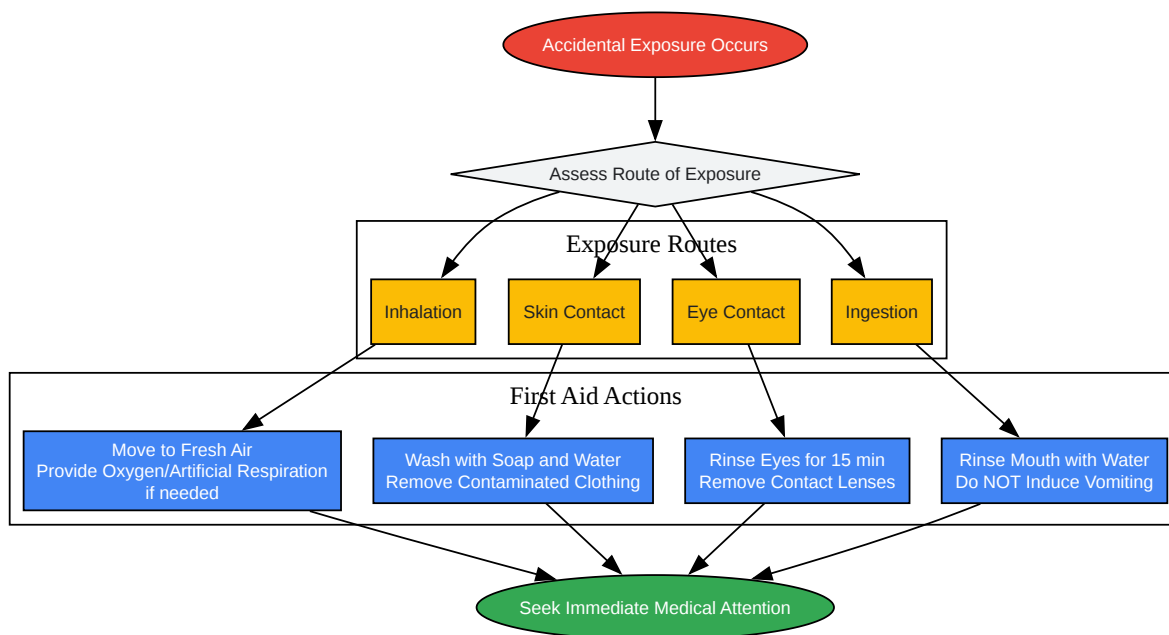
- Hygiene: Avoid contact with skin, eyes, and clothing.^[7] Do not breathe dust.^[3] Wash hands thoroughly after handling.^[7]
- Ignition Sources: Keep away from heat and sources of ignition.^[1]

4.2. Storage Conditions:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.^{[1][5][7]}
- Keep away from incompatible materials such as strong oxidizing agents.^[9]

The following workflow diagram outlines the recommended procedure for handling **3-Hydroxy-2-nitropyridine** in a laboratory setting.





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